

Stability and Decomposition of 2-Furoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 2-Furoyl chloride

Cat. No.: B3418778

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and decomposition of **2-furoyl chloride**. Given its role as a crucial intermediate in the synthesis of various pharmaceuticals, a thorough understanding of its stability profile is paramount for ensuring the quality, safety, and efficacy of drug products. This document outlines the known stability characteristics, potential decomposition pathways, and detailed experimental protocols for stability assessment.

Core Stability Profile

2-Furoyl chloride is a reactive acyl chloride that is known to be stable under recommended storage conditions, which typically involve a cool, dry, and inert atmosphere.^{[1][2]} However, its reactivity also makes it susceptible to degradation under various conditions.

Key Stability Considerations:

- **Moisture Sensitivity:** **2-Furoyl chloride** is highly sensitive to moisture and will readily hydrolyze upon contact with water to form 2-furoic acid and hydrogen chloride.^{[1][3]} This reactivity is a critical consideration for handling and storage.
- **Incompatibilities:** It is incompatible with strong oxidizing agents, strong bases, and alcohols.^{[3][4]} Reactions with these substances can lead to vigorous or violent decomposition.

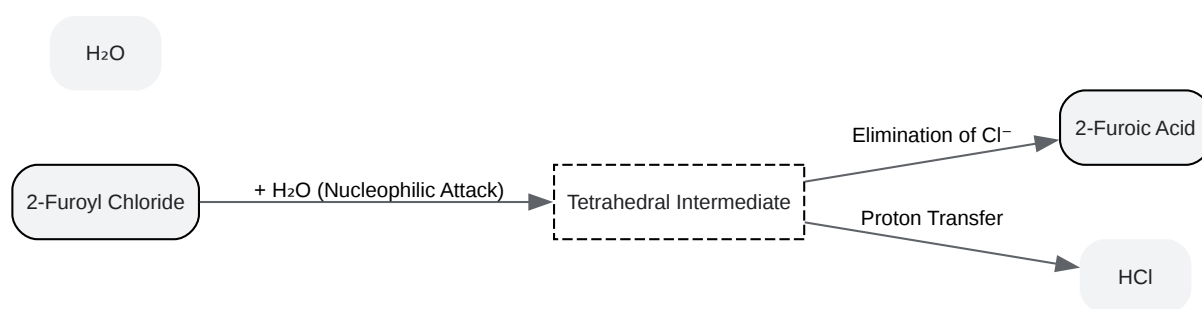
- **Thermal Stability:** While generally stable at ambient temperatures, exposure to excess heat, flames, or sparks should be avoided to prevent thermal decomposition.[2][4]

Decomposition Pathways

The decomposition of **2-furoyl chloride** can be initiated by hydrolysis, thermolysis, or reaction with other nucleophiles.

Hydrolytic Decomposition

The primary hydrolytic decomposition pathway involves the nucleophilic attack of water on the electrophilic carbonyl carbon of the acyl chloride. This reaction proceeds rapidly to yield 2-furoic acid and hydrogen chloride gas.

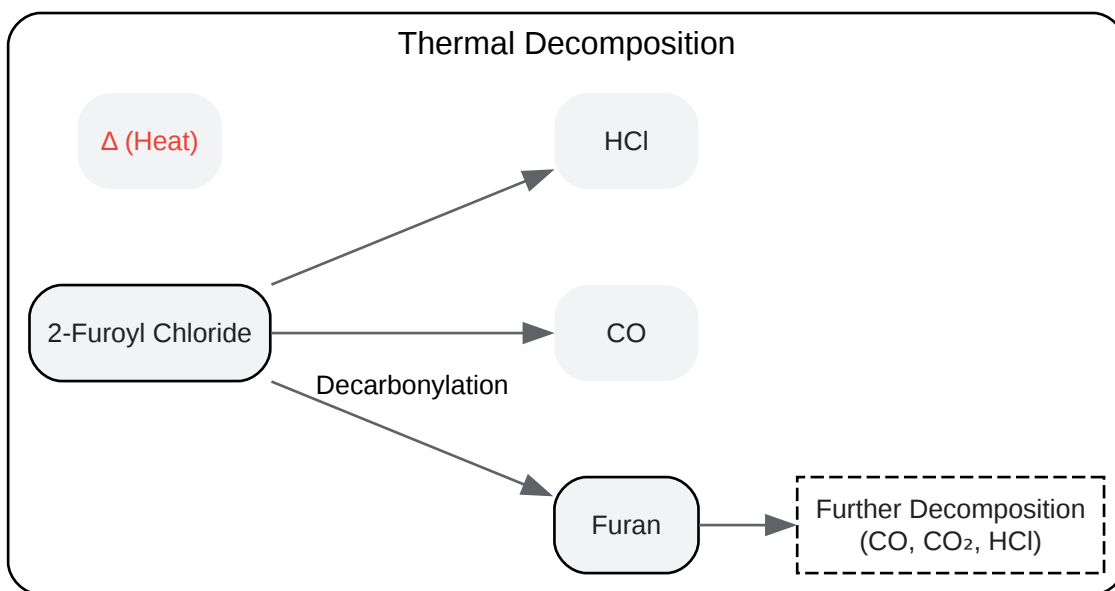


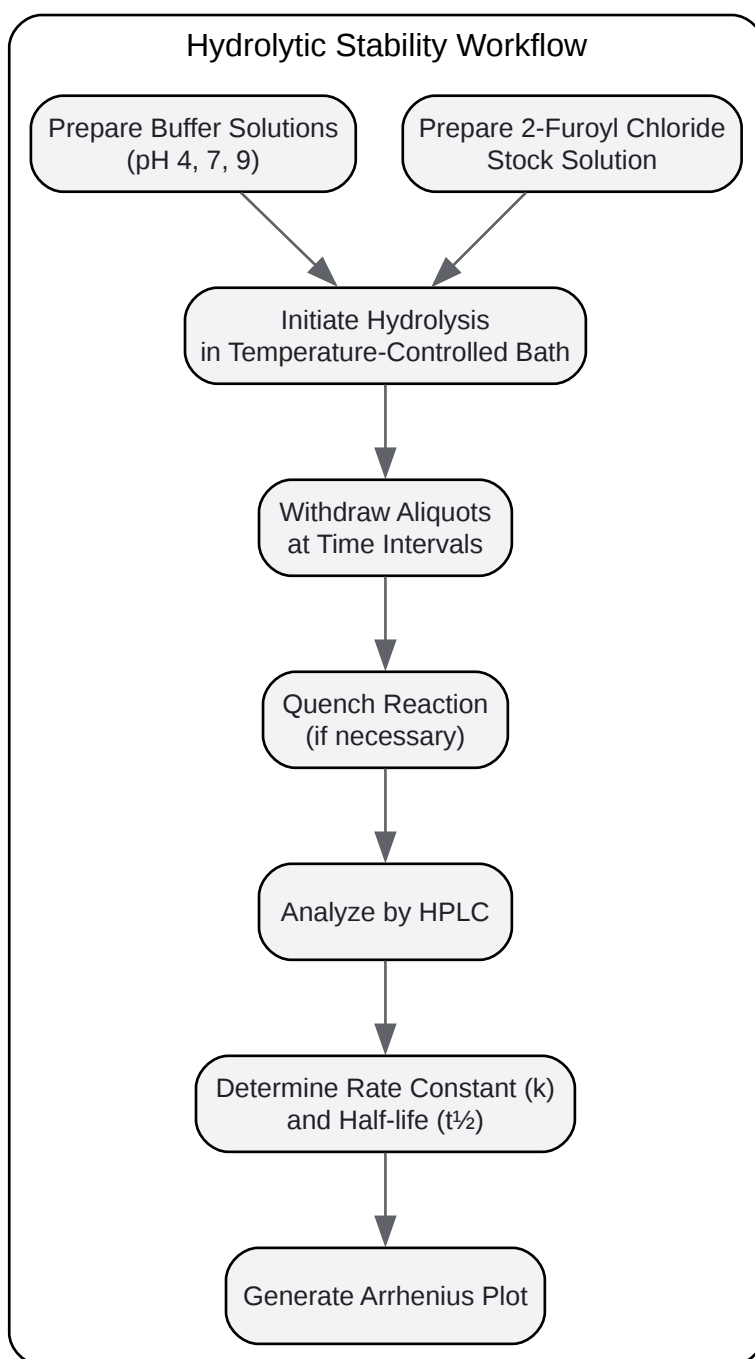
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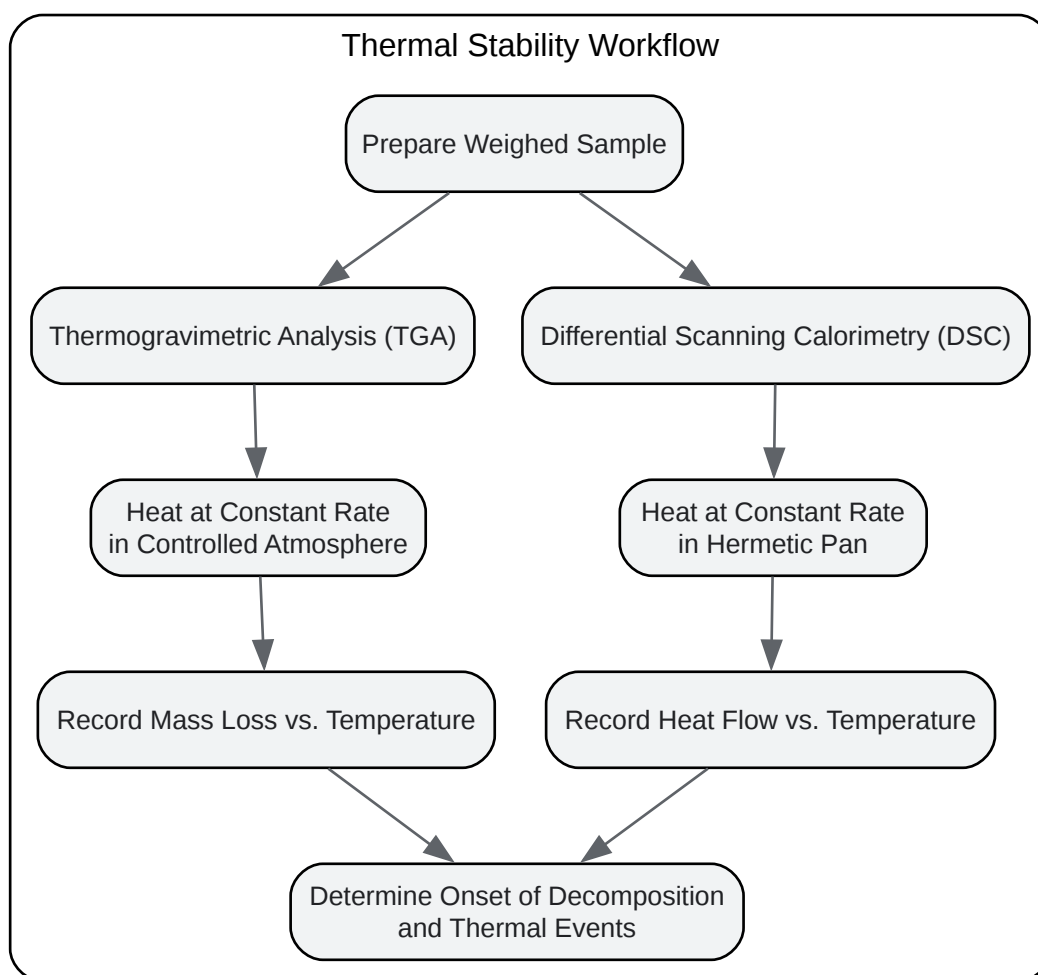
Caption: Hydrolytic decomposition pathway of **2-furoyl chloride**.

Thermal Decomposition

Under conditions of elevated temperature, such as in a fire, **2-furoyl chloride** is expected to decompose.[3] The primary hazardous decomposition products are carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride (HCl) gas.[3][4] A plausible thermal decomposition pathway may involve the decarboxylation of the furan ring, a reaction known to occur with 2-furoic acid at elevated temperatures.







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